

Spectroscopic Data of 3-(2,4-Dimethoxyphenyl)-1H-pyrazole: A Technical Guide

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Compound of Interest

Compound Name: 3-(2,4-Dimethoxyphenyl)-1H-pyrazole

Cat. No.: B134343

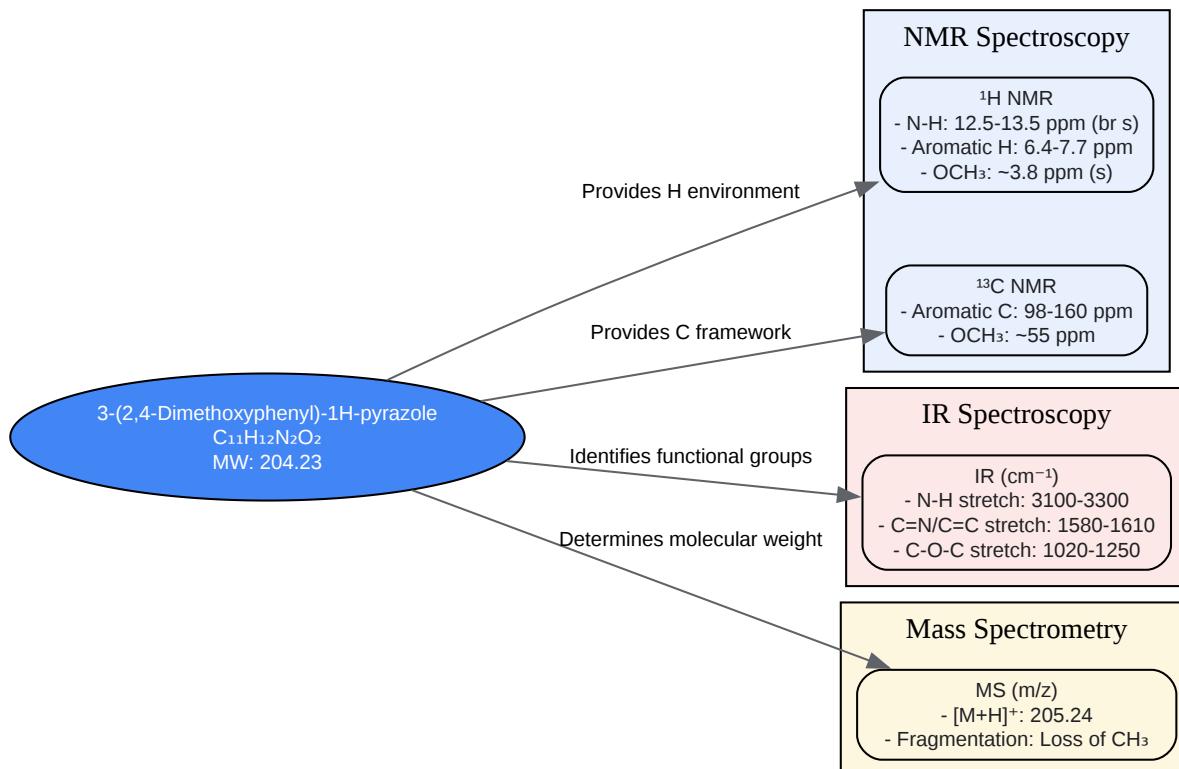
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Introduction

This technical guide provides a comprehensive overview of the spectroscopic data for the heterocyclic compound **3-(2,4-Dimethoxyphenyl)-1H-pyrazole**. This molecule is of significant interest to researchers in medicinal chemistry and drug development due to the prevalence of the pyrazole scaffold in numerous pharmacologically active agents.^[1] A thorough understanding of its spectroscopic properties is fundamental for its unambiguous identification, purity assessment, and for tracking its transformations in chemical reactions. This guide will delve into the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data, offering insights into the structural features that give rise to the observed spectral patterns. The methodologies for acquiring this data are also detailed to provide a self-validating framework for researchers.

Molecular Structure and Key Features

The structure of **3-(2,4-Dimethoxyphenyl)-1H-pyrazole**, with the chemical formula $C_{11}H_{12}N_2O_2$ and a molecular weight of 204.23 g/mol, is characterized by a central five-membered pyrazole ring attached to a 2,4-dimethoxyphenyl substituent.^[2] The numbering of the atoms, crucial for the assignment of NMR signals, is depicted in the diagram below.

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References

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- 2. vibrantpharma.com [vibrantpharma.com]

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